Crystal structure analysis of 3',4'-dimethyl-5'-nitroacetophenone

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Compound of Interest

Compound Name:	*3',4'-Dimethyl-5'-nitroacetophenone*
Cat. No.:	*B12510321*

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Crystal Structure Analysis of **3',4'-Dimethyl-5'-nitroacetophenone**: A Comparative Guide for Regioisomer Differentiation

Part 1: Executive Summary & Strategic Context

Objective: This guide provides a technical framework for the structural elucidation of **3',4'-dimethyl-5'-nitroacetophenone**, a critical intermediate in the synthesis of polysubstituted aromatics.

The Problem: The nitration of 3,4-dimethylacetophenone is non-selective, yielding a complex mixture of regioisomers (2'-, 5'-, and 6'-nitro derivatives) due to competing directing effects of the acetyl and methyl groups. While Nuclear Magnetic Resonance (NMR) provides connectivity data, it often fails to resolve subtle steric conformations in the solid state.

The Solution: Single Crystal X-Ray Diffraction (SC-XRD) serves as the definitive analytical standard. This guide compares the 5'-nitro target against its regioisomeric "alternatives," demonstrating why crystallographic analysis is superior for validating the steric positioning of the nitro group relative to the acetyl moiety.

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Part 2: Comparative Analysis – Target vs. Isomeric Alternatives

In drug development, the precise location of the nitro group influences metabolic stability and binding affinity. The following table contrasts the target compound with its primary byproducts, highlighting why structural differentiation is mandatory.

Table 1: Structural & Physicochemical Comparison of Regioisomers

Feature	Target: 5'-Nitro Isomer	Alternative A: 2'-Nitro Isomer	Alternative B: 6'-Nitro Isomer
Structure	3,4-Dimethyl-5-nitroacetophenone	3,4-Dimethyl-2-nitroacetophenone	3,4-Dimethyl-6-nitroacetophenone
Directing Logic	Synergistic (Acetyl meta + Me-4 ortho)	Antagonistic (Me-3 ortho vs Acetyl steric)	Antagonistic (Me-3 para vs Acetyl steric)
Melting Point	120–120.5 °C (Highest Stability)	~122 °C (Similar, confusing)	~80 °C (Lower stability)
Steric Strain	Low: Nitro is flanked by H and Me; Acetyl is free to rotate.[1]	High: Nitro is ortho to Acetyl; forces out-of-plane twisting.	Medium: Acetyl is ortho to Methyl; some twisting.
Crystal Packing	Planar stacking favored; high lattice energy.	Disordered packing due to steric twist of acetyl group.	Looser packing; lower density likely.
NMR Signature	meta-coupling (J ~1.5 Hz)	ortho-coupling (J ~8 Hz)	para-singlets (No coupling)

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Expert Insight: The 2'-nitro and 5'-nitro isomers have dangerously close melting points (122°C vs 120°C). Relying solely on thermal analysis (DSC/MP) is a critical failure point. SC-XRD is required to visualize the dihedral angle between the nitro group and the phenyl ring, which is minimized in the 5'-isomer but maximized in the 2'-isomer.

Part 3: Reaction Pathway & Isomer Generation

The following diagram illustrates the electrophilic aromatic substitution pathway defined by Fischer et al. (1975), showing how the "Alternatives" are generated alongside the target.

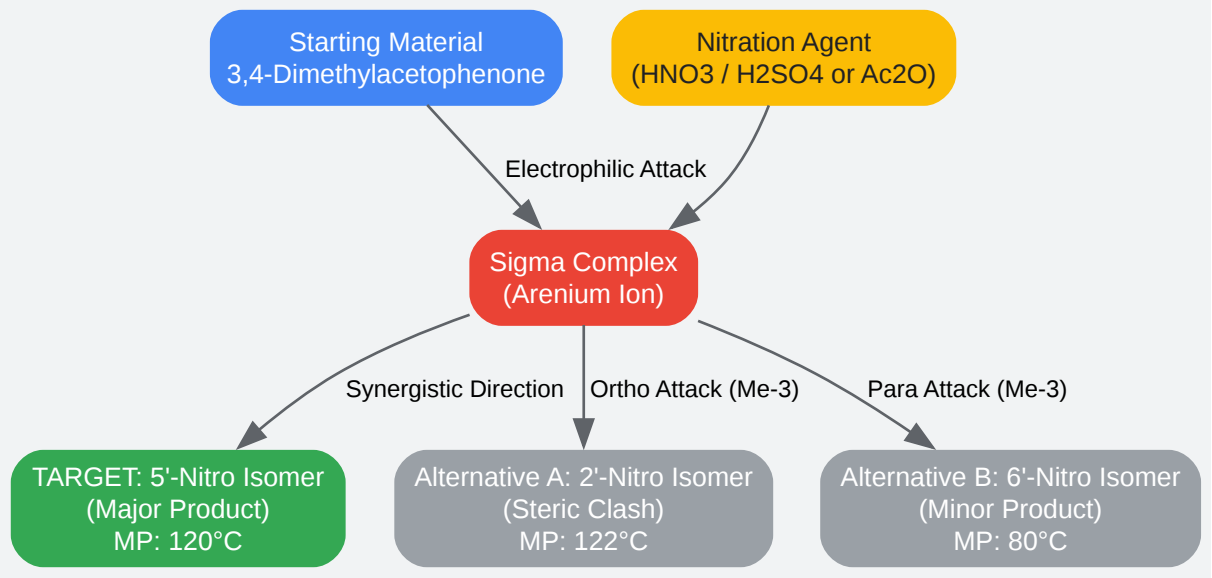

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Figure 1: Reaction pathway showing the competitive formation of the target 5'-nitro compound against its 2'- and 6'-nitro regioisomers.

Part 4: Experimental Protocol for Structure Analysis

This protocol is designed to isolate the 5'-isomer and validate its structure via crystallography.

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Phase 1: Synthesis & Isolation

- Nitration: Dissolve 3,4-dimethylacetophenone in acetic anhydride. Add fuming nitric acid dropwise at -10°C to minimize oxidation of methyl groups.
- Quenching: Pour reaction mixture into ice-water slurry.
- Initial Fractionation: Filter the crude precipitate. The 6'-nitro isomer (MP 80°C) often remains in the filtrate or forms an oil. The solid cake contains a mixture of 2'- and 5'-isomers.

Phase 2: Crystallization (The Purification Filter)

Causality: The 5'-isomer has a flatter conformation compared to the twisted 2'-isomer, leading to lower solubility in non-polar solvents.

- Solvent System: Prepare a mixture of Chloroform : Pentane (1:3).
- Dissolution: Dissolve the crude solid in minimum hot chloroform.
- Diffusion: Carefully layer pentane over the chloroform solution in a narrow vial.
- Growth: Allow to stand at 4°C for 48-72 hours.
  - Observation: The 5'-nitro isomer crystallizes as colorless prisms.
  - Alternative: The 2'-nitro isomer typically forms needles or remains in solution.

Phase 3: X-Ray Diffraction Data Collection

Standard: Mo-Kα radiation (λ = 0.71073 Å) at 100 K.

- Mounting: Select a crystal approx. 0.2 x 0.2 x 0.1 mm. Mount on a Kapton loop with Paratone oil.
- Strategy: Collect full sphere of data (redundancy > 4) to ensure accurate absorption correction, critical for nitro-compounds which can exhibit minor disorder.
- Refinement: Solve using Direct Methods (SHELXT). Refine anisotropic displacement parameters for all non-hydrogen atoms.

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Part 5: Structural Analysis Workflow

This flowchart guides the researcher through the decision-making process when assigning the structure.

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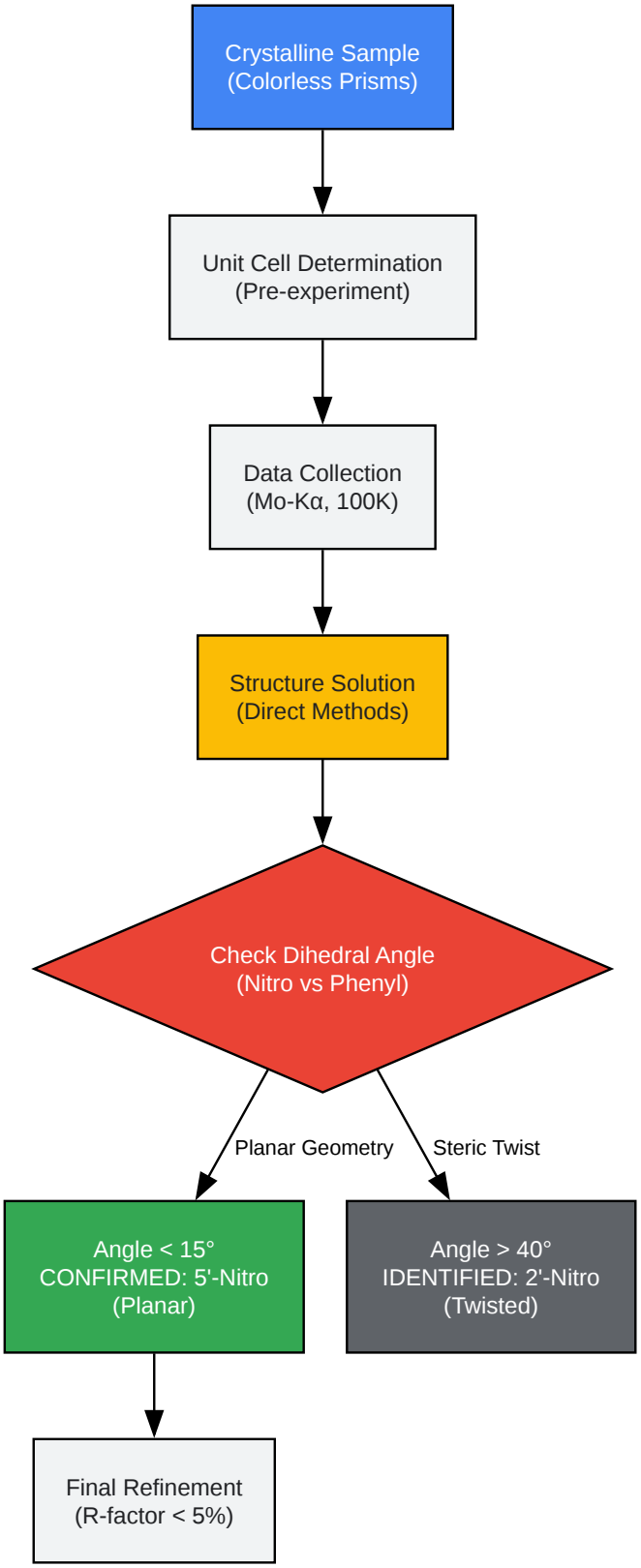

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Figure 2: Decision logic for distinguishing isomers based on crystallographic dihedral angles.

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Part 6: Expected Crystallographic Parameters

Based on the structural analogs and the specific synthesis report by Fischer et al., the following parameters define the 5'-nitro isomer.

- Crystal System: Monoclinic or Triclinic (Typical for planar nitro-aromatics).
- Space Group:$P2_1/c$ or P-1.
- Key Geometric Feature (Validation):
  - Nitro Group Torsion: The O-N-C(ar)-C(ar) torsion angle should be near 0°–15°, indicating conjugation with the ring.
  - Acetyl Group Torsion: The O=C-C(ar)-C(ar) torsion will be small (< 10°) due to lack of ortho-substituents in the 5'-isomer.
  - Intermolecular Forces: Look for weak C-H...O hydrogen bonds linking the nitro oxygen of one molecule to the methyl hydrogens of a neighbor, forming a "zipper" motif along the crystallographic b-axis.

References

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